

# A Technical Guide to 2-Benzoylbenzaldehyde for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Benzoylbenzaldehyde

Cat. No.: B091356

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This technical guide provides an in-depth overview of **2-Benzoylbenzaldehyde**, a key chemical compound, for researchers, scientists, and professionals in drug development. This document outlines its chemical identity, physical characteristics, and a detailed experimental protocol for its synthesis.

## Chemical Identity and Physical Properties

**2-Benzoylbenzaldehyde**, also known as ortho-formylbenzophenone, is an aromatic organic compound containing both an aldehyde and a ketone functional group. Its unique structure makes it a valuable intermediate in various synthetic applications.

CAS Number: 16780-82-8<sup>[1]</sup>

The physical properties of **2-Benzoylbenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	210.23 g/mol	[2]
Density	1.173 g/cm <sup>3</sup>	[1]
Boiling Point	393.1 °C at 760 mmHg	[1]
Flash Point	147.3 °C	[1]
Refractive Index	1.618	[1]
Vapor Pressure	2.18E-06 mmHg at 25°C	[1]
LogP	2.73010	[1]
PSA	34.14000	[1]
Exact Mass	210.06800	[1]

## Synthesis of 2-Benzoylbenzaldehyde

A documented method for the synthesis of **2-Benzoylbenzaldehyde** involves the oxidation of 2-hydroxymethylbenzhydrol. The experimental protocol is detailed below.

### Experimental Protocol: Oxidation of 2-Hydroxymethylbenzhydrol

This procedure outlines the laboratory-scale synthesis of **2-Benzoylbenzaldehyde**.

Materials:

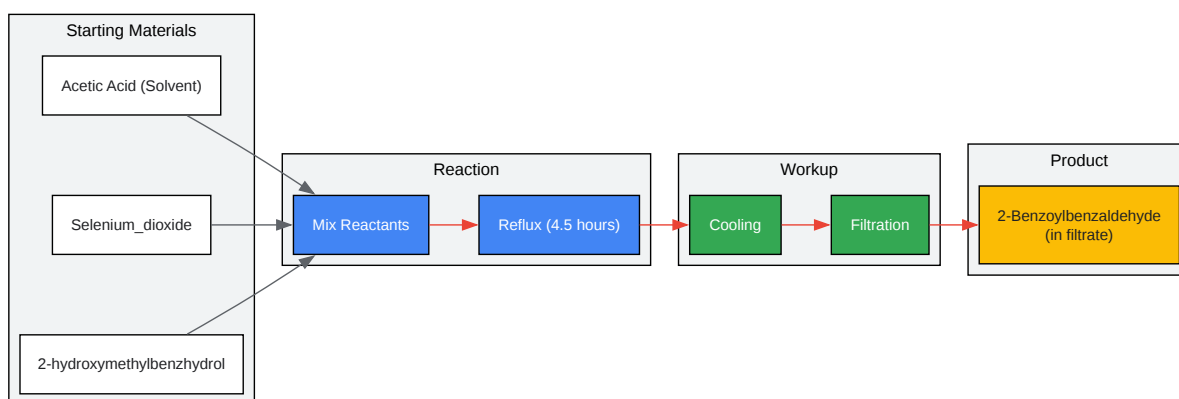
- 2-hydroxymethylbenzhydrol (1 g)
- Selenium dioxide (1 g)
- Acetic acid (5 ml)

Procedure:

- A mixture of 1 g of selenium dioxide and 1 g of 2-hydroxymethylbenzhydrol is prepared in 5 ml of acetic acid.
- The mixture is refluxed for a period of 4.5 hours.
- Following the reflux, the solution is allowed to cool to room temperature.
- The precipitated selenium is removed from the solution by filtration.
- The filtrate, containing the desired product, is collected for further purification if necessary.

## Workflow and Logical Relationships

To visualize the synthesis process, the following diagram illustrates the key steps from starting materials to the final product.



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Caption: Synthesis workflow for **2-Benzoylbenzaldehyde** from 2-hydroxymethylbenzhydrol.

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## References

- 1. 2-benzoylbenzaldehyde | CAS#:16780-82-8 | Chemsrce [chemsrc.com]
- 2. 16780-82-8 CAS MSDS (2-benzoylbenzaldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

